

Navigating the Solubility of Boc-L-Isoleucine Methyl Ester: A Technical Guide

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Compound of Interest

Compound Name: *Boc-L-isoleucine methyl ester*

Cat. No.: *B558291*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the solubility characteristics of **Boc-L-isoleucine methyl ester**, a key building block in peptide synthesis and pharmaceutical research. While specific quantitative solubility data for this compound is not readily available in public literature, this document compiles its known physical and chemical properties, qualitative solubility information, and a general experimental protocol for its dissolution, adapted from best practices for Boc-protected amino acids.

Physicochemical Properties

A summary of the key physical and chemical properties of **Boc-L-isoleucine methyl ester** is presented below. These characteristics are fundamental for its handling, storage, and application in synthetic protocols.

Property	Value	Source
CAS Number	17901-01-8	[1] [2] [3]
Molecular Formula	C ₁₂ H ₂₃ NO ₄	[1] [2]
Molecular Weight	245.32 g/mol	[1] [2]
Appearance	Colorless liquid	[1] [3]
Purity	≥ 99% (HPLC)	[1] [3]
Optical Rotation	[α] = -15 ± 2° (c=1 in MeOH)	[1]
Storage Conditions	0-8°C	[1] [3]

Solubility Profile

Detailed quantitative solubility data for **Boc-L-isoleucine methyl ester** in various solvents is not extensively documented. However, its structural characteristics as a protected amino acid ester suggest good solubility in a range of common organic solvents used in peptide synthesis.

General solubility observations for similar Boc-protected amino acids suggest that solvents like Dimethylformamide (DMF), N-Methyl-2-pyrrolidone (NMP), and Dichloromethane (DCM) are effective. For the closely related compound, Boc-L-isoleucine, it is noted to be soluble in methanol and insoluble in water.[\[4\]](#)[\[5\]](#) This provides a likely, though not confirmed, solubility pattern for its methyl ester derivative.

It is a common practice to address solubility challenges with Boc-protected amino acids by using co-solvent systems or gentle heating and sonication.[\[6\]](#) For instance, a mixture of DCM, DMF, and NMP can be effective for compounds that are difficult to dissolve.[\[6\]](#)

Experimental Protocol: General Dissolution for Solid-Phase Peptide Synthesis (SPPS)

The following is a generalized protocol for the dissolution and activation of a Boc-protected amino acid, such as **Boc-L-isoleucine methyl ester**, for use in SPPS coupling reactions.[\[6\]](#)

Objective: To prepare a solution of **Boc-L-isoleucine methyl ester** for efficient coupling to a resin-bound peptide.

Materials:

- **Boc-L-isoleucine methyl ester**
- Appropriate solvent (e.g., DMF, NMP, DCM)
- Activating agent (e.g., HBTU, HATU)
- Reaction vessel
- Vortex mixer or sonicator

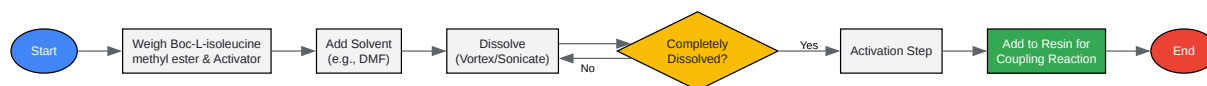
Procedure:

- **Reagent Preparation:** In a clean, dry reaction vessel, accurately weigh the required amount of **Boc-L-isoleucine methyl ester** (typically 3-4 equivalents relative to the resin substitution).
- **Solvent Addition:** Add the calculated volume of the chosen solvent (e.g., DMF) to the reaction vessel.
- **Dissolution:** Vigorously mix the solution using a vortex mixer until the **Boc-L-isoleucine methyl ester** is completely dissolved. A visual inspection should confirm the absence of any suspended particles. If dissolution is challenging, gentle warming (not exceeding 40°C) or sonication for 5-10 minutes can be employed.[6]
- **Activation:** Add the activating agent (e.g., HBTU, typically 3-4 equivalents) to the solution.
- **Coupling:** The resulting activated amino acid solution is then ready to be added to the reaction vessel containing the peptide-resin for the coupling step.[6]

Workflow for Dissolution and Activation

The logical flow for preparing **Boc-L-isoleucine methyl ester** for SPPS is outlined in the diagram below. This workflow ensures the complete dissolution and effective activation of the

amino acid derivative prior to its introduction to the solid-phase support.



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Caption: Standard workflow for the dissolution and activation of **Boc-L-isoleucine methyl ester** for SPPS.

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